

Technical Guide: Safety and Handling of 4-(Chloromethyl)-1-trityl-1H-imidazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Chloromethyl)-5-methyl-1-trityl-1H-imidazole

Cat. No.: B181660

[Get Quote](#)

Disclaimer: This document provides safety and handling information for 4-(Chloromethyl)-1-trityl-1H-imidazole (CAS No. 103057-10-9). The user-specified compound "**4-(Chloromethyl)-5-methyl-1-trityl-1H-imidazole**" is a close derivative. While the safety and handling procedures are expected to be very similar due to the shared functional groups, users must consult the specific Safety Data Sheet (SDS) provided by their supplier for the exact compound being used.

This guide is intended for researchers, scientists, and drug development professionals familiar with handling chemical reagents. It synthesizes available data on the safe handling, storage, emergency procedures, and disposal of 4-(Chloromethyl)-1-trityl-1H-imidazole.

Chemical Identification and Physical Properties

This section outlines the key identifiers and physical characteristics of the compound.

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 103057-10-9 | [1] [2] |
| Molecular Formula | C ₂₃ H ₁₉ CIN ₂ | [1] [2] |
| Molecular Weight | 358.86 g/mol | [1] [2] |
| Appearance | Solid | [1] |
| InChI Key | ADCUCAMWCWNHJA-UHFFFAOYSA-N | [1] [2] |
| Flash Point | Not applicable | [1] |

Hazard Identification and Classification

The compound is classified as hazardous. The following table summarizes its GHS classification.[\[1\]](#)[\[2\]](#)

| Category | Information | Reference |
|--|--|---|
| Pictogram | GHS05 (Corrosion) | [1] |
| Signal Word | Danger | [1] |
| Hazard Statements | H318: Causes serious eye damage. | [1] |
| H315: Causes skin irritation. (Reported by 50% of sources) | | [2] |
| H335: May cause respiratory irritation. (Reported by 50% of sources) | | [2] |
| Precautionary Statements | P280: Wear protective gloves/protective clothing/eye protection/face protection. | [1] |
| P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | | [1] [3] |

Safe Handling and Storage

Proper handling and storage are critical to ensure personnel safety and maintain the integrity of the compound.

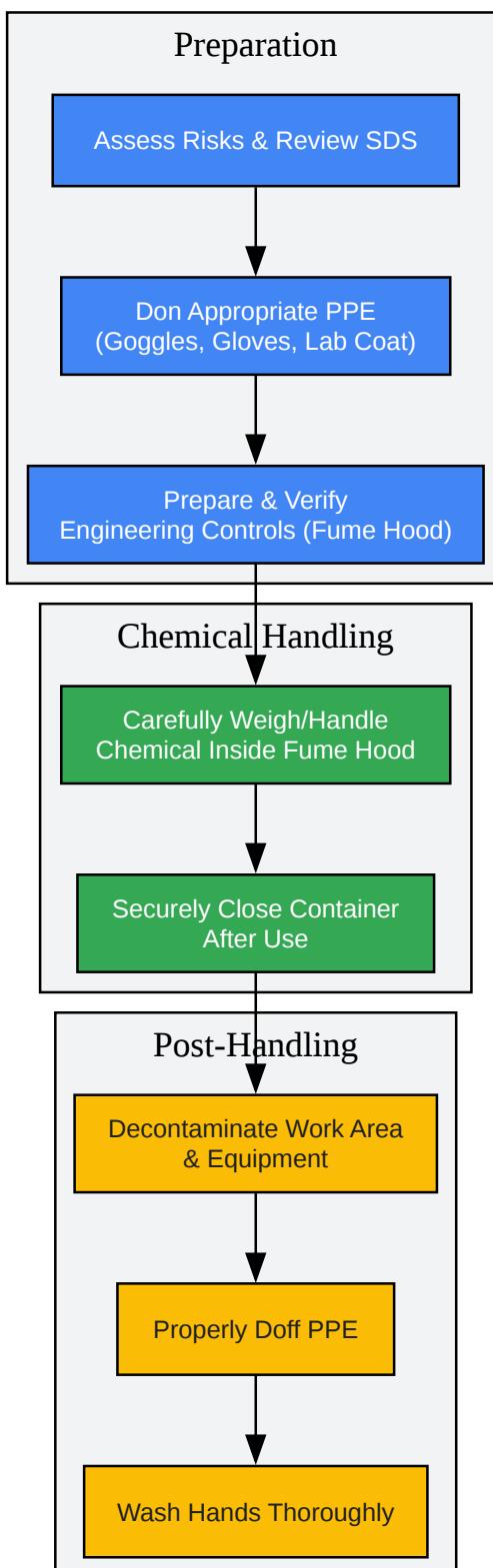
3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle the product in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.[\[3\]](#)[\[4\]](#)
- Eyewash Stations: Ensure that eyewash stations and safety showers are located close to the workstation.[\[4\]](#)[\[5\]](#)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6][7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]

3.2. General Handling Workflow

The following workflow outlines the standard procedure for safely handling the chemical in a laboratory setting.



[Click to download full resolution via product page](#)

Figure 1: Standard workflow for handling 4-(Chloromethyl)-1-trityl-1H-imidazole.

3.3. Storage Conditions

- Store in a dry, cool, and well-ventilated place.[3][4]
- Keep the container tightly closed to prevent moisture contact.[3][4]
- Store in a corrosives area, away from incompatible materials such as strong oxidizing agents, bases, and water.[3][5]
- The material is classified under Storage Class Code 11: Combustible Solids.[1]

Emergency Procedures

Immediate and appropriate action is required in case of accidental exposure or release.

4.1. First-Aid Measures

The following diagram details the initial response to different types of exposure. In all cases of exposure, seek immediate medical attention.[3][5]

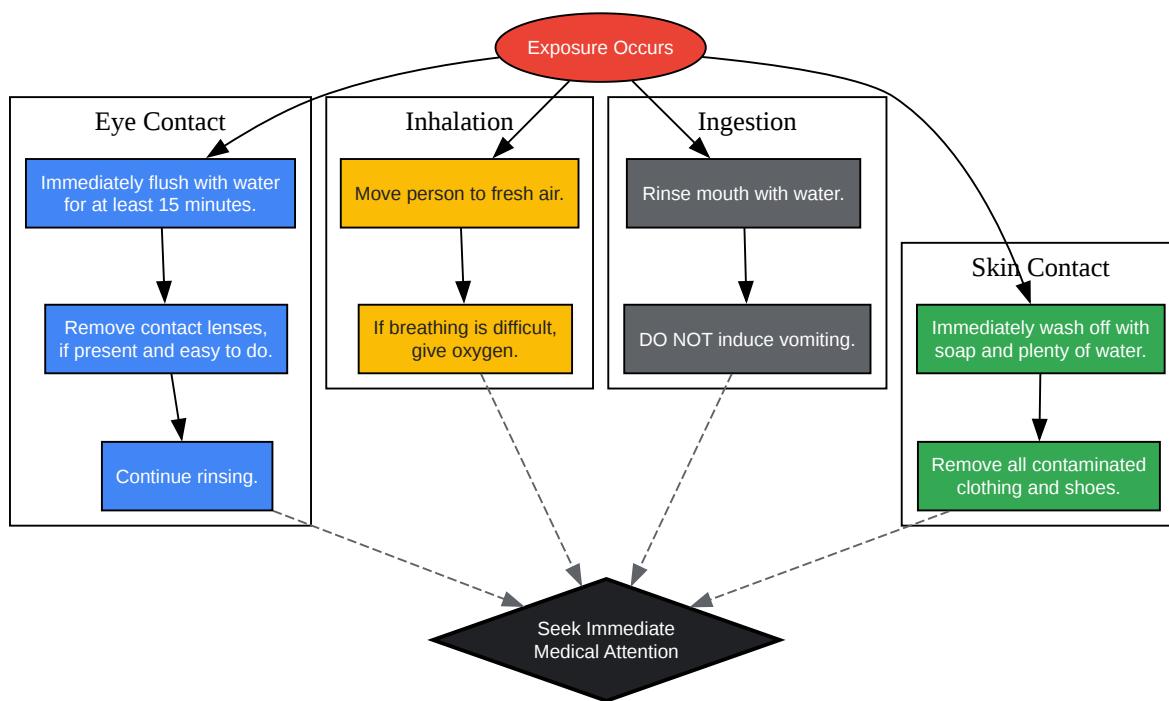
[Click to download full resolution via product page](#)

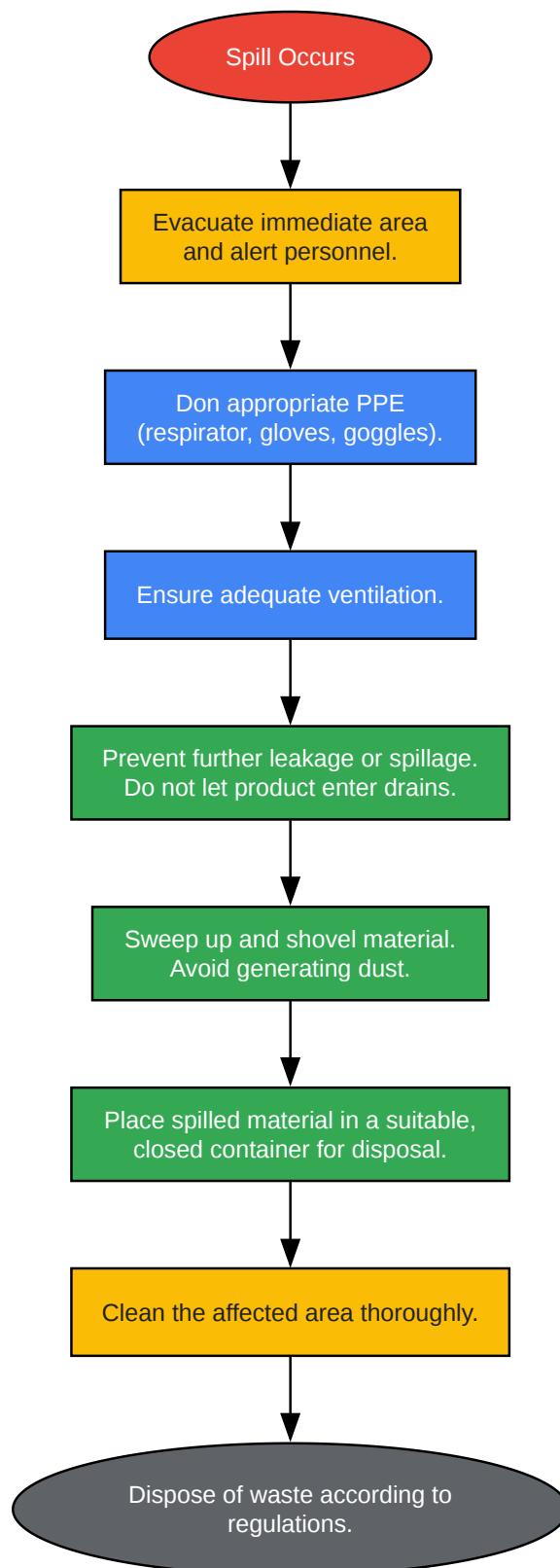
Figure 2: First-aid decision workflow for different exposure routes.

4.2. Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Special Hazards: Hazardous decomposition products formed under fire conditions may include carbon oxides and nitrogen oxides (NOx).[8]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[6][8]

4.3. Accidental Release Measures

In the event of a spill, follow the procedure outlined below.



[Click to download full resolution via product page](#)

Figure 3: Step-by-step procedure for responding to an accidental spill.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[4] Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.^{[5][6]} Do not empty into drains.^{[4][9]}

Toxicological Information

- Eye Damage: The compound is classified as causing serious eye damage (H318).^[1] Contact can cause burns and irreversible injury.
- Skin Irritation: It is reported to cause skin irritation (H315).^[2] Prolonged contact may lead to burns.
- Respiratory Irritation: May cause respiratory tract irritation (H335).^[2] Dust inhalation should be avoided.
- Experimental Protocols: Detailed toxicological studies and experimental protocols for this specific compound are not available in the public domain safety documents. The hazard classifications are based on data from similar compounds and computational models.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Chloromethyl)-1-trityl-1H-imidazole 103057-10-9 [sigmaaldrich.com]
- 2. 4-(Chloromethyl)-1-trityl-1H-imidazole | C23H19ClN2 | CID 2763176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.ie [fishersci.ie]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]

- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. dept.harpercollege.edu [dept.harpercollege.edu]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 4-(Chloromethyl)-1-trityl-1H-imidazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181660#4-chloromethyl-5-methyl-1-trityl-1h-imidazole-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com